

Comprehensive Safety and Handling Guide for 2-Hydrazino-4-(trifluoromethyl)pyrimidine

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Compound of Interest

Compound Name: 2-Hydrazino-4-(trifluoromethyl)pyrimidine

Cat. No.: B175915

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2-Hydrazino-4-(trifluoromethyl)pyrimidine** (CAS No: 197305-97-8). Adherence to these protocols is critical to ensure personal safety and the integrity of your research.

Chemical Identifier and Properties:

Property	Value
Molecular Formula	C5H5F3N4
Molecular Weight	178.12 g/mol [1]
Appearance	White to orange to green powder or crystals
Melting Point	99-103 °C
Purity	Typically ≥95% to >98.0%[2]

Hazard Identification and Classification

2-Hydrazino-4-(trifluoromethyl)pyrimidine is classified as a hazardous substance. It is crucial to understand its potential health effects to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Acute Toxicity, Inhalation	3
Skin Irritation	2
Eye Irritation	2A
Specific Target Organ Toxicity - Single Exposure	3 (Respiratory system)

Signal Word: Danger

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Hydrazino-4-(trifluoromethyl)pyrimidine** to minimize exposure risk.

PPE Category	Item	Specifications and Usage Guidelines
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double gloving is advised. Immediately change gloves if they become contaminated, torn, or punctured.[6]
Eye Protection	Safety goggles	Must provide a complete seal around the eyes and be worn at all times in the laboratory.[6]
Face Protection	Face shield	To be worn in addition to safety goggles, especially when there is a risk of splashes or generating aerosols.[6]
Body Protection	Laboratory coat or chemical-resistant suit	A lab coat is the minimum requirement. For larger quantities or procedures with a higher risk of exposure, a chemical-resistant suit may be necessary.[6]
Respiratory Protection	Fume hood or respirator	All handling of this compound in solid form or as a solution should be performed in a certified chemical fume hood. If a fume hood is not available, a respirator with an appropriate cartridge for organic vapors and particulates (e.g., type P2) should be used.[6]

Operational Plan for Safe Handling

A systematic approach to handling **2-Hydrazino-4-(trifluoromethyl)pyrimidine** is essential for safety. The following step-by-step operational plan should be followed:

1. Preparation and Area Designation:

- Designate a specific area within a certified chemical fume hood for handling this compound.
- Ensure all necessary PPE is readily available and in good condition.
- Keep an emergency spill kit accessible.

2. Weighing and Aliquoting:

- Perform all weighing and transferring of the solid compound within the designated fume hood to prevent the inhalation of any airborne particles.
- Use a spatula or other appropriate tools to handle the solid. Avoid creating dust.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. During the Experiment:

- Keep all containers with **2-Hydrazino-4-(trifluoromethyl)pyrimidine** tightly sealed when not in use.
- Avoid direct contact with the skin, eyes, and clothing.
- If any PPE becomes contaminated, remove and dispose of it immediately, then thoroughly wash the affected area.

4. Post-Experiment:

- Decontaminate all surfaces and equipment used for handling the compound.
- Properly label and store any remaining material according to the storage guidelines.
- Dispose of all waste, including contaminated PPE and empty containers, according to the disposal plan.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.
If on Skin	Take off immediately all contaminated clothing. Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention. [3] [7]

Storage and Disposal Plan

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.
- Store locked up.[\[3\]](#)[\[8\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[3\]](#)
- It is recommended to store in a cool, dark place, preferably below 15°C.

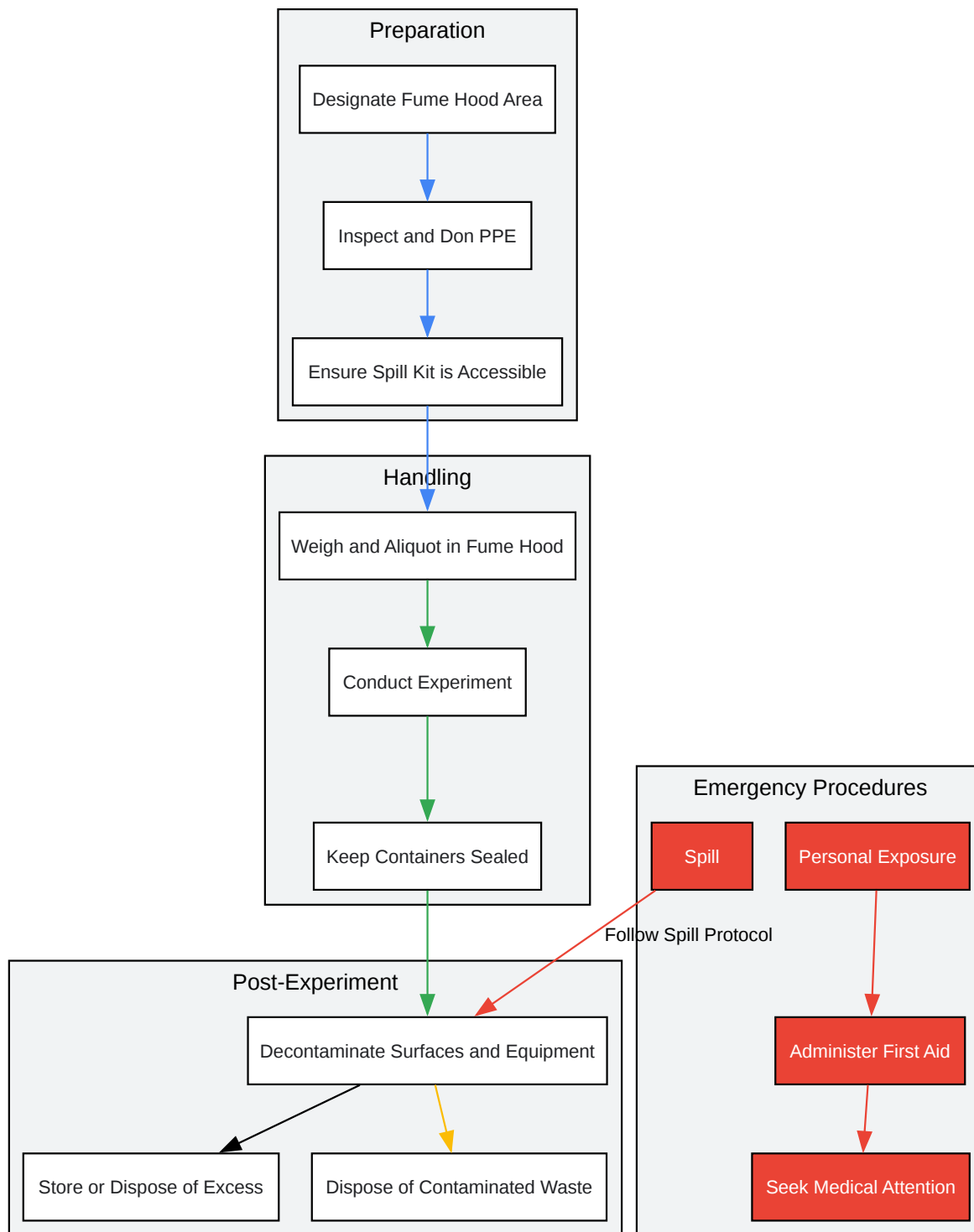
Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Do not empty into drains.

- Contaminated packaging should be treated as the product itself.
- Always follow local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Hydrazino-4-(trifluoromethyl)pyrimidine**.



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Caption: Workflow for safe handling and disposal of **2-Hydrazino-4-(trifluoromethyl)pyrimidine**.

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